

Physical and chemical properties of Demethylbatatasin IV.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Demethylbatatasin IV

Cat. No.: B1214630

[Get Quote](#)

Demethylbatatasin IV: A Technical Guide for Researchers

An In-depth Examination of the Physical, Chemical, and Biological Properties of a Promising Natural Stilbenoid

Demethylbatatasin IV, a naturally occurring stilbenoid, has garnered attention within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of its physical and chemical properties, supported by available experimental data. It is intended to serve as a resource for researchers, scientists, and drug development professionals interested in the further exploration and utilization of this compound.

Core Chemical and Physical Properties

Demethylbatatasin IV, systematically named 5-[2-(2-hydroxyphenyl)ethyl]benzene-1,3-diol, is a trihydroxybibenzyl derivative.^[1] Its core structure consists of two benzene rings linked by an ethyl bridge, a feature characteristic of the bibenzyl class of compounds.^[1]

Table 1: Physicochemical Properties of **Demethylbatatasin IV**

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₄ O ₃	[2]
Molecular Weight	230.26 g/mol	[2]
CAS Number	113276-63-4	[2]
Appearance	Not explicitly reported, likely a solid.	-
Melting Point	Not experimentally determined.	
Boiling Point	Not experimentally determined.	-
Water Solubility	Estimated at 175.7 mg/L at 25 °C. Considered practically insoluble.	[2][3]
Solubility in Organic Solvents	Slightly soluble in methanol and chloroform. Soluble in Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF).	
Synonyms	2',3,5-trihydroxybibenzyl, 5-(2-Hydroxyphenethyl)-1,3-benzenediol	[2]

Spectroscopic and Analytical Data

The structural elucidation and quantification of **Demethylbatatasin IV** rely on various spectroscopic techniques. While complete experimental spectra are not readily available in the public domain, predicted mass spectrometry data provides valuable information for its identification.

Table 2: Predicted Mass Spectrometry Data for **Demethylbatatasin IV**

Adduct	m/z
[M+H] ⁺	231.10158
[M+Na] ⁺	253.08352
[M+NH ₄] ⁺	248.12812
[M+K] ⁺	269.05746
[M-H] ⁻	229.08702
[M+Na-2H] ⁻	251.06897
[M] ⁺	230.09375
[M] ⁻	230.09485

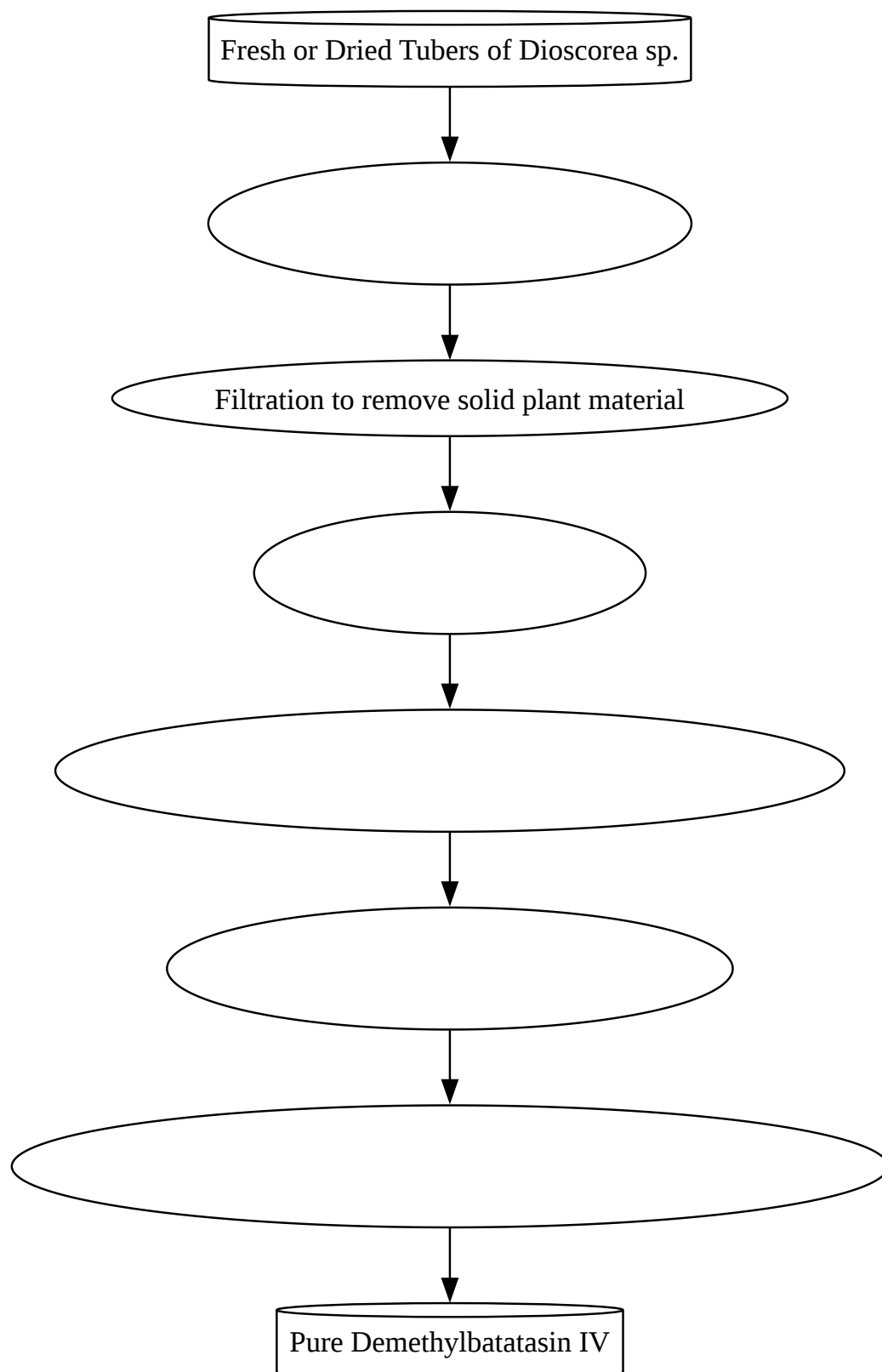
Source: Data predicted and compiled from publicly available chemical databases.

Detailed experimental ¹H and ¹³C NMR data with complete peak assignments are not yet published. However, general chemical shift ranges for similar bibenzyl structures can be inferred from the literature. For accurate structural confirmation and purity assessment, it is recommended to acquire and interpret ¹H NMR, ¹³C NMR, COSY, HSQC, and HMBC spectra.

Experimental Protocols

Extraction and Isolation from Natural Sources

Demethylbatatasin IV is primarily found in the tubers and bulbils of various *Dioscorea* species (yams).^[2] The following outlines a general methodology for its extraction and isolation.



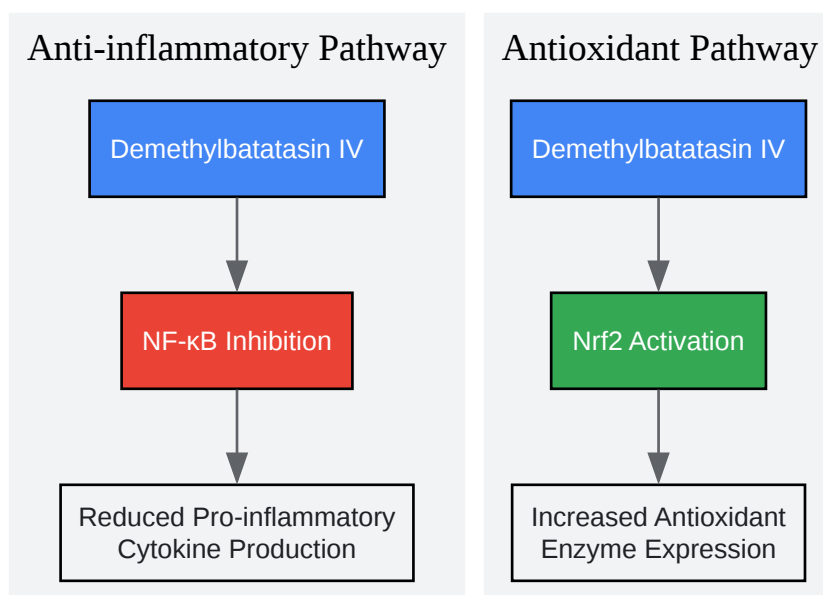
[Click to download full resolution via product page](#)

Caption: Potential mechanisms of antimicrobial action for **Demethylbatatasin IV**.

Anti-inflammatory and Antioxidant Activity

The anti-inflammatory and antioxidant activities of stilbenoids are well-documented. It is plausible that **Demethylbatatasin IV** exerts its effects through the modulation of key signaling pathways involved in inflammation and oxidative stress, such as the NF- κ B and Nrf2 pathways. However, specific studies on **Demethylbatatasin IV** are required to confirm these hypotheses.

Diagram 3: Postulated Anti-inflammatory and Antioxidant Signaling Pathways



[Click to download full resolution via product page](#)

Caption: Hypothesized signaling pathways for the biological activities of **Demethylbatatasin IV**.

Future Directions

Demethylbatatasin IV represents a promising lead compound for drug discovery. Future research should focus on:

- Complete Physicochemical Characterization: Experimental determination of melting point, boiling point, and solubility in a wider range of solvents.

- Full Spectroscopic Elucidation: Detailed 1D and 2D NMR studies to provide a complete and unambiguous assignment of all proton and carbon signals.
- Mechanistic Studies: In-depth investigation of the mechanisms underlying its antimicrobial, anti-inflammatory, and antioxidant activities, including the identification of specific molecular targets and signaling pathways.
- In Vivo Efficacy and Safety: Preclinical studies in animal models to evaluate its therapeutic potential and to assess its safety profile.
- Synthesis and Analogue Development: Development of efficient synthetic routes to enable the production of larger quantities and the creation of novel analogues with improved activity and pharmacokinetic properties.

This technical guide provides a summary of the current knowledge on **Demethylbatatasin IV**. It is evident that while the foundational information is promising, significant research is still required to fully unlock the therapeutic potential of this natural compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scienceopen.com [scienceopen.com]
- 2. Demethylbatatasin IV (113276-63-4) for sale [vulcanchem.com]
- 3. demethylbatatasin IV, 113276-63-4 [thegoodscentcompany.com]
- To cite this document: BenchChem. [Physical and chemical properties of Demethylbatatasin IV.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1214630#physical-and-chemical-properties-of-demethylbatatasin-iv\]](https://www.benchchem.com/product/b1214630#physical-and-chemical-properties-of-demethylbatatasin-iv)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com